

# 4-tert-Butyltoluene: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information and detailed handling precautions for **4-tert-Butyltoluene** (CAS No. 98-51-1), a versatile aromatic hydrocarbon utilized as an intermediate in organic synthesis and the production of specialty chemicals.[1] Adherence to the protocols outlined herein is imperative to ensure the safety of laboratory personnel and the protection of the environment.

### **Hazard Identification and Classification**

**4-tert-ButyItoluene** is classified as a hazardous substance presenting multiple risks. It is a flammable liquid and vapor, harmful if swallowed or inhaled, and causes skin and serious eye irritation.[2][3] It may also cause respiratory irritation and is suspected of damaging fertility or the unborn child.[4] Long-term exposure may cause damage to the central nervous system.[5] The substance is also recognized as a marine pollutant and is toxic to aquatic life with long-lasting effects.[5][6]

GHS Hazard Statements: H226, H302, H315, H319, H332, H335, H361, H411[2][3]

## **Physicochemical and Toxicological Data**

A clear understanding of the physical, chemical, and toxicological properties of **4-tert-ButyItoluene** is fundamental to its safe handling. The following tables summarize key quantitative data.



**Table 1: Physical and Chemical Properties** 

Property	Value	Reference(s)
Molecular Formula	C11H16	[6]
Molecular Weight	148.25 g/mol	[6]
Appearance	Clear, colorless to pale yellow liquid	[6]
Odor	Aromatic, gasoline-like	[4][6]
Boiling Point	189-192 °C @ 760 mmHg	[6]
Melting Point	-52 to -62 °C	[7][8]
Flash Point	48 - 54 °C (118.4 - 129.2 °F)	[3][6]
Autoignition Temperature	510 °C (950 °F)	[6]
Vapor Pressure	0.65 - 0.7 mmHg @ 25 °C	[6][8]
Vapor Density	4.62 (Air = 1)	[6]
Specific Gravity	0.8612 @ 20/4°C	[6]
Solubility in Water	Insoluble	[6]
log P (octanol/water)	4.35	[9]

**Table 2: Toxicological Data** 

Endpoint	Value	Species	Route	Reference(s)
LD50	778 mg/kg	Mouse	Oral	[7]
1555 mg/kg	Rat	Oral	[7]	
1728 mg/kg	Rabbit	Oral	[7]	
16934 mg/kg	Rabbit	Dermal	[7]	
LC50	165 ppm / 8 hr	Rat	Inhalation	[9]
165 mg/L / 4 hr	Rat	Inhalation	[3]	



## **Experimental Protocols: Emergency and First Aid**

Detailed methodologies for responding to exposure or spills are critical for mitigating harm.

#### **First Aid Measures**

General Advice: In case of accident or if you feel unwell, seek medical advice immediately and show the safety data sheet where possible.[6] Symptoms of poisoning may occur after several hours; therefore, medical observation for at least 48 hours after the accident is recommended. [3]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[10] Remove contact lenses if present and easy to do.[2] Continue rinsing and seek immediate medical attention.[2][10]
- Skin Contact: Immediately remove all contaminated clothing and shoes.[2] Wash skin with soap and plenty of water for at least 15 minutes.[10] Seek medical aid if irritation develops and persists.[6] Wash contaminated clothing before reuse.[10]
- Inhalation: Remove the victim to fresh air immediately.[10] If not breathing, give artificial respiration.[2] If breathing is difficult, give oxygen.[6] Seek immediate medical attention.[2] [10]
- Ingestion: Do NOT induce vomiting.[10] If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water to drink.[10] Never give anything by mouth to an unconscious person.[10] Call a poison center or doctor/physician immediately.[2]

### **Firefighting Measures**

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO2), water spray, or alcohol-resistant foam.[6][10] For large fires, use water spray, fog, or alcohol-resistant foam.
   [10]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[3]
- Specific Hazards: The substance is combustible.[4] Vapors are heavier than air and may travel to a source of ignition and flash back.[11] Containers may explode when heated.[10]



Fire will produce irritating, corrosive, and/or toxic gases, including carbon monoxide and carbon dioxide.[10]

• Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[2][10]

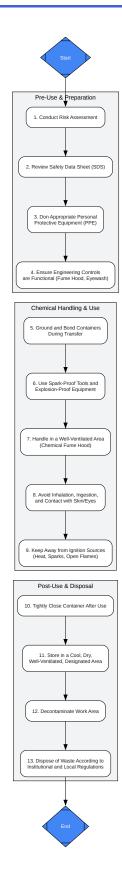
#### **Accidental Release Measures**

- Personal Precautions: Evacuate unnecessary personnel.[11] Remove all sources of ignition.
   [2] Use spark-proof tools and explosion-proof equipment.[2] Ensure adequate ventilation.[2]
   Wear appropriate personal protective equipment (PPE), including respiratory protection.[2]
- Environmental Precautions: Do not allow the chemical to enter sewers, surface water, or ground water, as it is toxic to aquatic life.[3][12]
- Containment and Cleanup: Absorb the spill with an inert material such as dry sand, earth, or vermiculite.[10] Place the absorbed material into a suitable, closed, and labeled container for disposal.[2] Clean the spill area with 60-70% ethanol followed by washing with a soap and water solution.[13]

## Handling and Storage Protocols Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **4-tert-ButyItoluene** in a laboratory setting.





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Caption: Workflow for the safe handling of 4-tert-Butyltoluene.



## **Engineering Controls**

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[6][14]
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Ensure that eyewash stations and safety showers are located close to the workstation.[2]

## **Personal Protective Equipment (PPE)**

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[6][14]
- Skin Protection: Wear chemically resistant gloves, such as nitrile or neoprene.[11][14] A lab
  coat is mandatory, and an impervious apron or coveralls should be considered for larger
  quantities.[14]
- Respiratory Protection: If a fume hood is not available or if there is a risk of exceeding
  exposure limits, use a NIOSH-approved respirator with an appropriate organic vapor
  cartridge.[6][14]

### **Storage**

- Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.[6][10]
- Keep away from heat, sparks, open flames, and other sources of ignition.[2][10]
- The storage area should be a designated flammables area, without drain or sewer access.
   [10][12]
- Incompatible materials include strong oxidizing agents.[2]

## Stability and Reactivity

- Chemical Stability: Stable under normal storage and handling conditions.[10]
- Conditions to Avoid: Heat, flames, sparks, and exposure to direct sunlight.[2]



- Incompatible Materials: Strong oxidizing agents.[2]
- Hazardous Decomposition Products: Combustion may produce carbon monoxide and carbon dioxide.[10]
- Hazardous Polymerization: Does not occur.[2]

#### **Environmental Fate**

**4-tert-Butyltoluene** is considered a marine pollutant.[6] It has a high potential for bioaccumulation based on its octanol-water partition coefficient.[15] While it is expected to volatilize from water surfaces, it is not readily biodegradable.[4][15] It is imperative to prevent its release into the environment by following proper disposal protocols.[12] Dispose of contents and containers in accordance with local, regional, national, and international regulations.[2]

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